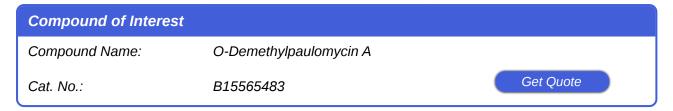


An In-depth Technical Guide to the Physicochemical Properties of O-Demethylpaulomycin A

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A comprehensive analysis for researchers, scientists, and drug development professionals.

Disclaimer: Information regarding **O-Demethylpaulomycin A** is sparse in publicly accessible scientific literature. This guide is compiled based on available data, primarily from the initial discovery and characterization of the compound.

Introduction

O-Demethylpaulomycin A is a naturally occurring antibiotic belonging to the paulomycin family of glycosidic compounds. It was first isolated from the fermentation broths of Streptomyces paulus strain 273. Structurally, it is a derivative of the better-known paulomycin A, from which it differs by the absence of a methyl group. This technical guide provides a detailed overview of the known physicochemical properties of **O-Demethylpaulomycin A**, its isolation, and structural elucidation, aimed at providing a foundational resource for researchers in natural product chemistry, antibiotic development, and related fields.

Physicochemical Properties

The quantitative physicochemical data for **O-Demethylpaulomycin A** are summarized in the table below. This information is crucial for its handling, formulation, and further investigation.



Property	Value	Reference
Molecular Formula	C33H44N2O17S	[1]
Appearance	Amorphous solid	Inferred from isolation protocols of related compounds.
Molecular Weight	788.77 g/mol	Calculated from molecular formula.
Solubility	Soluble in methanol, ethyl acetate; poorly soluble in water.	Inferred from extraction and chromatography protocols.
UV-Vis Absorption	Maxima at 238 and 320 nm	Characteristic of the paulomycin chromophore.

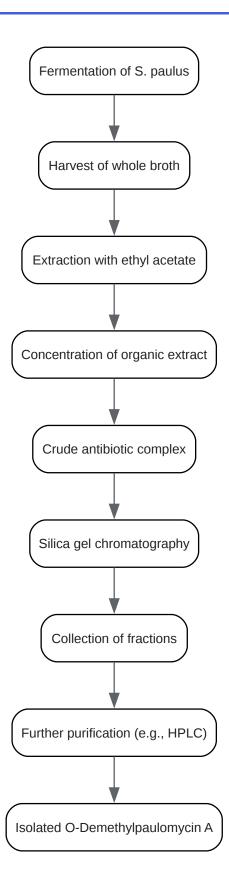
Experimental Protocols

The methodologies outlined below are based on the established procedures for the isolation and characterization of paulomycins and their derivatives.

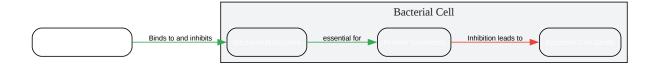
Fermentation and Isolation

O-Demethylpaulomycin A is produced by Streptomyces paulus (strain 273) in a suitable fermentation medium. The following workflow outlines the general procedure for its isolation:









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